

# 1-Iodohexadecane molecular weight and formula

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## Compound of Interest

Compound Name: **1-Iodohexadecane**  
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## In-Depth Technical Guide to 1-Iodohexadecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Iodohexadecane**, with a focus on its molecular characteristics. The information is presented to support its application in research, particularly in the fields of organic synthesis and materials science.

## Core Molecular Data

**1-Iodohexadecane** is a long-chain alkyl iodide that serves as a versatile reagent in various chemical syntheses. Its fundamental molecular properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>33</sub> I	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	352.34 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Alternate Molecular Weight	352.3377 g/mol	<a href="#">[2]</a>

## Physicochemical Characteristics

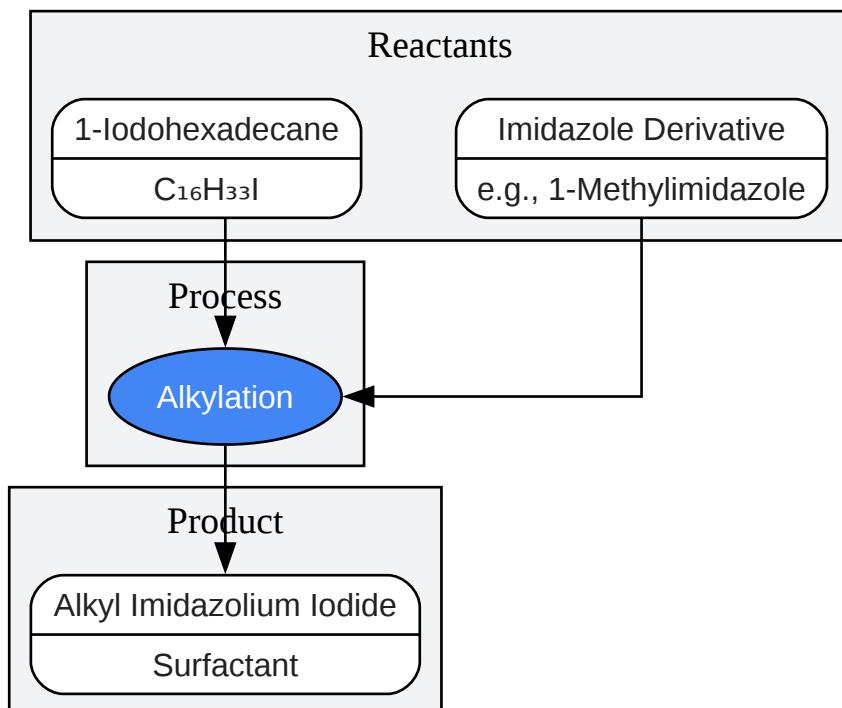
**1-Iodohexadecane** is typically a colorless to pale yellow liquid or solid, with its physical state being dependent on the ambient temperature. It is characterized by its insolubility in water.

## Synthetic Applications

The primary utility of **1-Iodohexadecane** in a laboratory setting is as an alkylating agent. The carbon-iodine bond is relatively weak, making the iodine atom a good leaving group in nucleophilic substitution reactions. This reactivity allows for the introduction of the 16-carbon hexadecyl group onto various substrates.

A notable application is in the synthesis of surfactants. For instance, it is a key reactant in the preparation of alkyl imidazolium surfactants. This process involves the alkylation of an imidazole derivative with **1-Iodohexadecane**.

Below is a simplified logical workflow illustrating the role of **1-Iodohexadecane** in the synthesis of a generic 1-hexadecyl-3-alkyl-imidazolium iodide, a type of ionic liquid.



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### Synthesis of Alkyl Imidazolium Iodide.

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